

Essential Safety and Logistical Information for Handling ZINC194100678

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: ZINC194100678

Cat. No.: B11930747 Get Quote

Compound Identification: **ZINC194100678** is a mixture containing Zinc bis(dimethyldithiocarbamate), also known as Ziram, and Tetramethylthiuram disulfide, commonly known as Thiram. Both components are dithiocarbamate fungicides and require specific safety precautions.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to minimize exposure and ensure safety when handling **ZINC194100678**. The following table summarizes the required PPE.



PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield should be worn to protect against dust and splashes.[1] [2][3]
Hand Protection	Chemical-resistant gloves, such as neoprene or nitrile rubber, are required.[2][4][5] Always inspect gloves for integrity before use and wash hands thoroughly after handling.[4][6]
Body Protection	A lab coat or chemical-resistant apron must be worn.[3][4] For larger quantities or potential for significant exposure, chemical-resistant coveralls are recommended.[7]
Respiratory Protection	Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust. [1][2][5] If a fume hood is not available or if dust levels are high, a NIOSH-approved respirator with an organic vapor cartridge and a P100 prefilter should be used.[8]

Health Hazard Summary

ZINC194100678 is a hazardous substance with the potential for multiple adverse health effects.



Hazard Type	Description
Acute Oral Toxicity	Harmful if swallowed.[2][9] Ingestion can lead to symptoms such as headache, dizziness, nausea, and vomiting.[8]
Acute Inhalation Toxicity	Harmful if inhaled.[9][10] Inhalation of dust can irritate the nose and throat.[8]
Skin Corrosion/Irritation	Causes skin irritation.[4][6][9] Prolonged or repeated contact may cause an allergic skin reaction.[2][4][9]
Serious Eye Damage/Irritation	Causes serious eye irritation.[4][6][9] Contact can lead to redness, tearing, and potential eye damage.[8]
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs, particularly the liver and thyroid gland, through prolonged or repeated exposure.[6][8][10]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.[1]

Operational and Disposal Plans Handling and Storage Protocol

Objective: To outline the standard operating procedure for the safe handling and storage of **ZINC194100678** in a laboratory setting.

Methodology:

- Preparation:
 - Ensure all required PPE is available and in good condition.
 - Verify that the work area, preferably a chemical fume hood, is clean and operational.
 - Have a chemical spill kit readily accessible.



- · Handling:
 - Avoid creating dust when handling the solid material.
 - Use only in well-ventilated areas.[1]
 - Do not eat, drink, or smoke in the handling area.[1][6]
 - Wash hands thoroughly after handling the compound.[1][6]
- Storage:
 - Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[2][5]
 - Store away from incompatible materials such as strong acids, bases, and oxidizing agents.[1][2]
 - Keep away from food, drink, and animal feedingstuffs.

Spill Cleanup Protocol

Objective: To provide a step-by-step guide for responding to a spill of **ZINC194100678**.

Methodology:

- Immediate Response:
 - Evacuate non-essential personnel from the spill area.
 - Ensure proper ventilation.
 - Don the appropriate PPE as outlined in the table above.
- Containment and Cleanup:
 - For solid spills, gently cover the material with an absorbent material like sand or vermiculite to avoid raising dust. Moisten the material slightly if necessary to prevent it from becoming airborne.[8]



- Carefully sweep or scoop the contained material into a labeled, sealable waste container.
 [2]
- Clean the spill area with a detergent and water solution, collecting the cleaning materials for disposal as hazardous waste.[11]
- Decontamination:
 - Wipe down all contaminated surfaces and equipment.
 - Properly remove and dispose of contaminated PPE.
 - Wash hands and any exposed skin thoroughly with soap and water.

Disposal Plan

Objective: To ensure the safe and compliant disposal of **ZINC194100678** waste.

Methodology:

- Waste Collection:
 - Collect all waste material, including contaminated PPE and cleaning materials, in a designated and clearly labeled hazardous waste container.
 - Do not mix this waste with other waste streams.[12]
- Labeling and Storage:
 - Label the waste container with "Hazardous Waste" and the chemical name:
 "ZINC194100678 (contains Ziram and Thiram)".
 - Store the sealed waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Disposal:
 - Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.



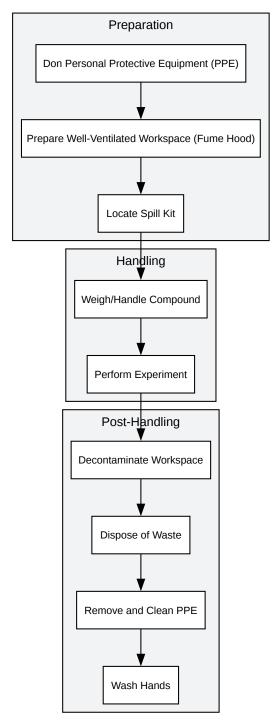


• Follow all local, state, and federal regulations for hazardous waste disposal.[13]

Visual Guides



ZINC194100678 Handling Workflow





Collect Solid Waste in a Labeled Container Temporary Storage Seal and Label Waste Containers Store in Designated Hazardous Waste Area Final Disposal

ZINC194100678 Disposal Plan

Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Contact Environmental Health & Safety (EHS)

Arrange for Professional Waste Pickup

References







- 1. nz.uplcorp.com [nz.uplcorp.com]
- 2. gelest.com [gelest.com]
- 3. assets.greenbook.net [assets.greenbook.net]
- 4. assets.greenbook.net [assets.greenbook.net]
- 5. gelest.com [gelest.com]
- 6. chemos.de [chemos.de]
- 7. picol.cahnrs.wsu.edu [picol.cahnrs.wsu.edu]
- 8. nj.gov [nj.gov]
- 9. rolfesagri.co.za [rolfesagri.co.za]
- 10. assets.greenbook.net [assets.greenbook.net]
- 11. solverchembooks.com [solverchembooks.com]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- 13. Thiram | C6H12N2S4 | CID 5455 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling ZINC194100678]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11930747#personal-protective-equipment-for-handling-zinc194100678]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com